

Dissolving Solvent Red 135: An Application Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Solvent Red 135

Cat. No.: B008356

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This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective dissolution of **Solvent Red 135** for various laboratory applications. The protocols and insights herein are grounded in established chemical principles and practical field experience to ensure reliable and reproducible results.

Introduction to Solvent Red 135

Solvent Red 135 is a yellowish-red solvent dye belonging to the perinone class of compounds. [1] It is characterized by its high heat resistance, excellent light fastness, and strong tinting strength. [1][2] Chemically, it is an amino ketone that presents as a bright red powder. [3][4] While it is insoluble in water, it exhibits solubility in a range of organic solvents. [2][3][4] These properties make it a valuable colorant in the plastics industry, particularly for polymers like polystyrene (PS), polyethylene terephthalate (PET), polycarbonate (PC), and acrylonitrile butadiene styrene (ABS). [2][5] In a laboratory setting, proper dissolution is the foundational step for a multitude of applications, from creating colored polymer films to preparing standards for analytical testing.

Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Solvent Red 135** is paramount for selecting the appropriate dissolution strategy.

Property	Value	Source
C.I. Name	Solvent Red 135	[1]
CAS Number	20749-68-2, 71902-17-5	[1]
Chemical Class	Perinone	[1]
Appearance	Yellowish-red powder	[1][2]
Molecular Formula	C ₁₈ H ₆ Cl ₄ N ₂ O	[6]
Molecular Weight	408.06 g/mol	[7]
Melting Point	~318 °C	[1][2]
Heat Resistance (in PS)	Up to 300 °C	[1][2]
Light Fastness (in PS)	Grade 8 (Superior)	[1][2]
Water Solubility	Insoluble	[2][3][4]

Solvent Selection and Solubility Profile

The choice of solvent is the most critical factor in the successful dissolution of **Solvent Red 135**. Its non-polar nature dictates its affinity for organic solvents.[8] The following table summarizes the quantitative solubility in common laboratory solvents.

Organic Solvent	Chemical Formula	Solubility at 20°C (g/L)	Source
Methylbenzene (Toluene)	C ₇ H ₈	0.6	[3][5][9]
Dichloromethane (DCM)	CH ₂ Cl ₂	0.3	[3][5][9]
Acetone	C ₃ H ₆ O	0.2	[3][5][9]
Butyl Acetate	C ₆ H ₁₂ O ₂	0.2	[3][5]
Ethyl Alcohol (Ethanol)	C ₂ H ₅ OH	0.1	[3][5][9]
Chloroform	CHCl ₃	Soluble (qualitative)	[2][3][4]

Expert Insight: While Toluene and Dichloromethane exhibit the highest solubility, the selection of a solvent should also be guided by the specific application, compatibility with other materials in the formulation, and safety considerations. For instance, in solvent casting of polymer films, the solvent's volatility and its ability to dissolve the polymer matrix are equally important.

Laboratory Dissolution Protocols

The following protocols provide step-by-step guidance for preparing **Solvent Red 135** solutions. It is imperative to adhere to all safety precautions outlined in the Safety Data Sheet (SDS), including the use of personal protective equipment (PPE) such as chemical safety goggles, gloves, and working within a chemical fume hood.[7][10]

Protocol 1: Preparation of a Stock Solution

This protocol is suitable for creating a concentrated stock solution that can be diluted for various applications.

Materials:

- **Solvent Red 135** powder
- Selected organic solvent (e.g., Toluene, Dichloromethane, or Chloroform)

- Volumetric flask
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Solvent Red 135** powder using an analytical balance.
- **Initial Solvent Addition:** Transfer the powder to a volumetric flask. Add approximately half of the final desired volume of the chosen solvent.
- **Dissolution:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir the mixture until the powder is completely dissolved. Gentle heating may be employed to expedite dissolution, but care must be taken to avoid solvent evaporation and potential degradation if the temperature is too high.
- **Final Volume Adjustment:** Once the dye is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogenous solution.
- **Storage:** Store the stock solution in a tightly sealed, light-resistant container to prevent solvent evaporation and photodegradation.

Protocol 2: Dissolution for Polymer Film Casting

This protocol details the incorporation of **Solvent Red 135** into a polymer solution for creating colored films.

Materials:

- Polymer (e.g., Polystyrene, PET)
- **Solvent Red 135** stock solution (prepared as in Protocol 1) or powder

- Appropriate solvent for the polymer (e.g., Toluene or Chloroform for PS; a mixture of Trifluoroacetic acid (TFA) and Dichloromethane (DCM) for PET)[1]
- Beaker or flask
- Magnetic stirrer and stir bar

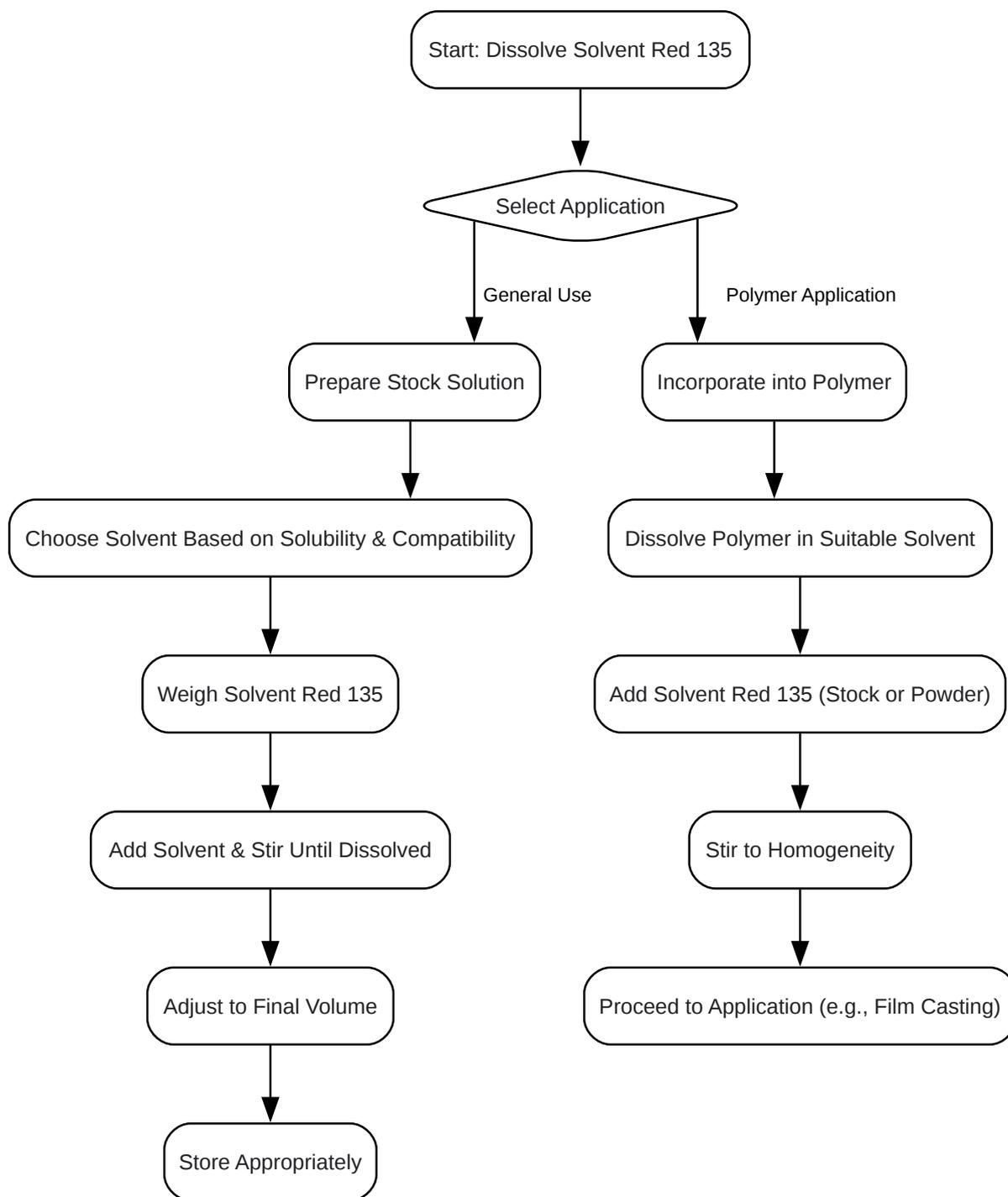
Procedure:

- Polymer Dissolution: Dissolve the polymer in the chosen solvent to the desired concentration (e.g., 10-20% w/v).[1] This may require prolonged stirring.
- Dye Addition:
 - From Stock Solution: Add the calculated volume of the **Solvent Red 135** stock solution to the polymer solution to achieve the target color concentration.
 - From Powder: If adding directly, weigh the appropriate amount of **Solvent Red 135** powder and add it to the polymer solution.
- Homogenization: Stir the final solution until the dye is uniformly dispersed, resulting in a homogenous colored polymer solution.[1]

Causality Behind Experimental Choices: The use of a stock solution is often preferred as it allows for more accurate and reproducible dosing of the dye into the polymer matrix. When working with PET, a co-solvent system like TFA/DCM is necessary due to PET's high chemical resistance.[1]

Visualization of the Dissolution Workflow

The following diagrams illustrate the decision-making process and procedural flow for dissolving **Solvent Red 135**.



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Caption: Decision workflow for dissolving **Solvent Red 135**.

Caption: Experimental workflow for preparing colored polymer solutions.

Safety and Handling

Solvent Red 135 is harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[7][10] There are also potential risks of irreversible effects.[7][10]

- Personal Protective Equipment (PPE): Always wear chemical safety goggles, compatible gloves, and a lab coat.[7]
- Engineering Controls: All handling of **Solvent Red 135** powder and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[7]
- First Aid:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes.[7]
 - Skin: Wash the affected area thoroughly with soap and water.[7]
 - Ingestion: If the individual is conscious, provide 2-4 cupfuls of milk or water.[7]
 - Inhalation: Move the individual to fresh air.[7]
 - In all cases of significant exposure, seek immediate medical attention.[7]
- Disposal: Dispose of waste **Solvent Red 135** and its solutions in accordance with institutional and local regulations for chemical waste.[10] Label waste containers clearly.[10]

Conclusion

The successful dissolution of **Solvent Red 135** is a straightforward process when guided by an understanding of its solubility characteristics and adherence to proper laboratory techniques. By selecting the appropriate solvent and following the detailed protocols, researchers can prepare homogenous solutions suitable for a wide array of applications, from fundamental materials science research to the development of colored polymeric materials. The paramount importance of safety cannot be overstated, and all handling should be performed with the necessary precautions.

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